

# Tyclopyrazoflor Formulations for Agricultural Use: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Tyclopyrazoflor*

Cat. No.: *B611520*

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## Introduction

**Tyclopyrazoflor** is a novel pyridinylpyrazole insecticide developed by Dow AgroSciences (now Corteva Agriscience). It demonstrates high efficacy against a broad spectrum of sap-sucking insects, including aphids and whiteflies. Its unique mode of action, which involves the modulation of transient receptor potential vanilloid (TRPV) channels in insect chordotonal organs, makes it a valuable tool for insecticide resistance management programs. This document provides detailed application notes and protocols for the preparation and evaluation of **Tyclopyrazoflor** formulations for agricultural research and development.

## Physicochemical Properties of Tyclopyrazoflor

A summary of the key physicochemical properties of **Tyclopyrazoflor** is presented in Table 1. This data is essential for formulation development, enabling the selection of appropriate solvents, carriers, and adjuvants.

Table 1: Physicochemical Properties of **Tyclopyrazoflor**

Property	Value	Source
Chemical Name	N-[3-chloro-1-(pyridin-3-yl)-1H-pyrazol-4-yl]-N-ethyl-3-[(3,3,3-trifluoropropyl)sulfanyl]propanamide	[C.I. (Compendium of Pesticide Common Names)]
CAS Registry Number	1477919-27-9	[C.I. (Compendium of Pesticide Common Names)]
Molecular Formula	C <sub>16</sub> H <sub>18</sub> ClF <sub>3</sub> N <sub>4</sub> OS	[C.I. (Compendium of Pesticide Common Names)]
Molecular Weight	406.9 g/mol	[C.I. (Compendium of Pesticide Common Names)]
Appearance	White to off-white solid	[E. (Echemi)]
Solubility in DMSO	125 mg/mL	[E. (Echemi)]
pKa (Predicted)	2.55 ± 0.12	[E. (Echemi)]

## Mode of Action and Signaling Pathway

**Tyclopyrazoflor** acts as a modulator of insect chordotonal organs, which are mechanosensory organs involved in hearing, proprioception, and gravity sensing. The primary target of **Tyclopyrazoflor** is a complex of Transient Receptor Potential Vanilloid (TRPV) ion channels, specifically the Nan-lav and Nan-Wtrw channel complexes.

Binding of **Tyclopyrazoflor** to these channels leads to an influx of calcium ions (Ca<sup>2+</sup>) into the neuron. This disrupts the normal signaling of the chordotonal organs, leading to a loss of coordination, cessation of feeding, and eventual death of the insect. The signaling pathway is depicted in the following diagram:



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**Tylocyprazoflor's** proposed mode of action pathway.

## Formulation Protocols

**Tylocyprazoflor** can be formulated as a Suspension Concentrate (SC) or an Emulsifiable Concentrate (EC) for agricultural applications. The choice of formulation type depends on the target crop, application equipment, and environmental conditions.

### Suspension Concentrate (SC) Formulation

SC formulations consist of a stable suspension of the solid active ingredient in a liquid, typically water. They are dust-free, easy to handle, and can be readily diluted with water for spraying.

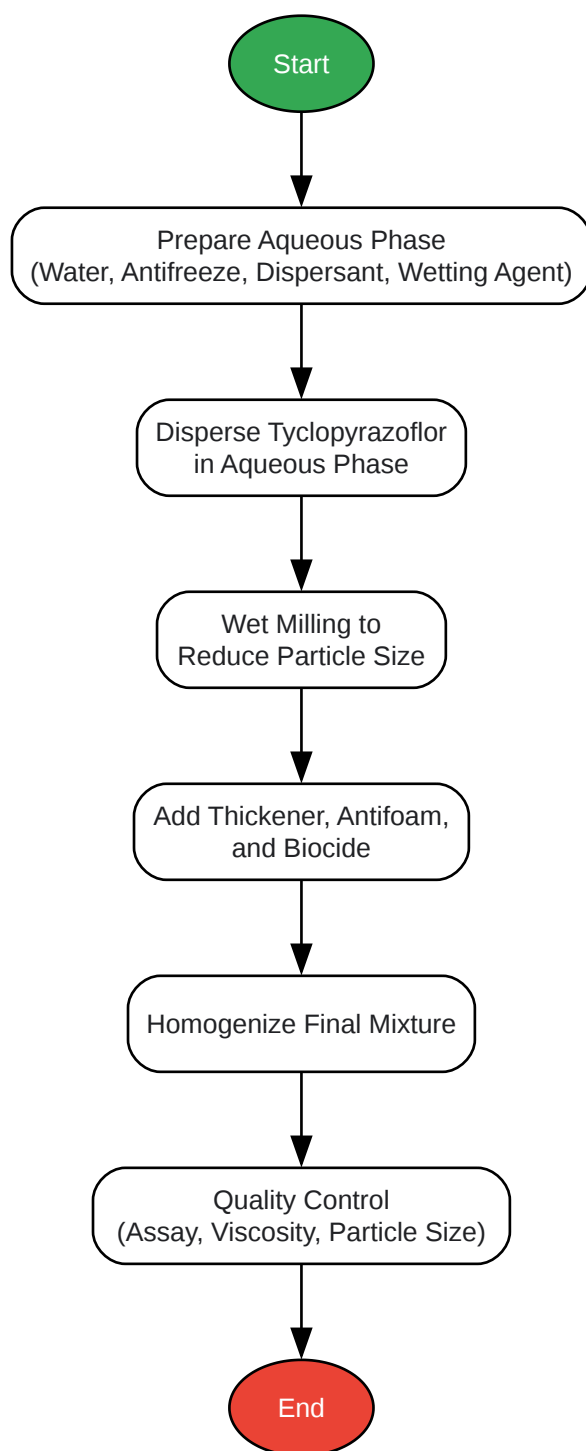
Table 2: Example Composition of a **Tylocyprazoflor** 100 g/L SC Formulation

Component	Function	Concentration (w/v)
Tylocyprazoflor (98% technical grade)	Active Ingredient	10.2%
Propylene Glycol	Antifreeze	5.0%
Anionic Surfactant (e.g., Sodium Lignosulfonate)	Dispersing Agent	3.0%
Non-ionic Surfactant (e.g., Ethoxylated Alcohol)	Wetting Agent	2.0%
Xanthan Gum	Thickener/Suspending Agent	0.2%
Silicone-based Antifoaming Agent	Antifoam	0.3%
Biocide (e.g., Proxel GXL)	Preservative	0.1%
Deionized Water	Carrier	to 100%

Protocol for SC Formulation Preparation:

- Preparation of the Aqueous Phase: In a suitable vessel, mix the deionized water, propylene glycol, dispersing agent, and wetting agent. Stir until all components are fully dissolved.

- Dispersion of Active Ingredient: While stirring the aqueous phase, slowly add the **Tyclopyrazoflor** technical powder. Continue stirring until a uniform slurry is formed.
- Wet Milling: Pass the slurry through a bead mill to reduce the particle size of the active ingredient to the desired range (typically 2-5  $\mu\text{m}$ ). Monitor particle size distribution using a laser diffraction particle size analyzer.
- Addition of Rheological and Other Additives: To the milled suspension, add the xanthan gum (pre-hydrated in a small amount of water), antifoaming agent, and biocide.
- Homogenization and Quality Control: Gently stir the final mixture until it is homogeneous. Perform quality control tests, including active ingredient content, viscosity, particle size, and stability at elevated temperatures.



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Workflow for Suspension Concentrate (SC) formulation.

## Emulsifiable Concentrate (EC) Formulation

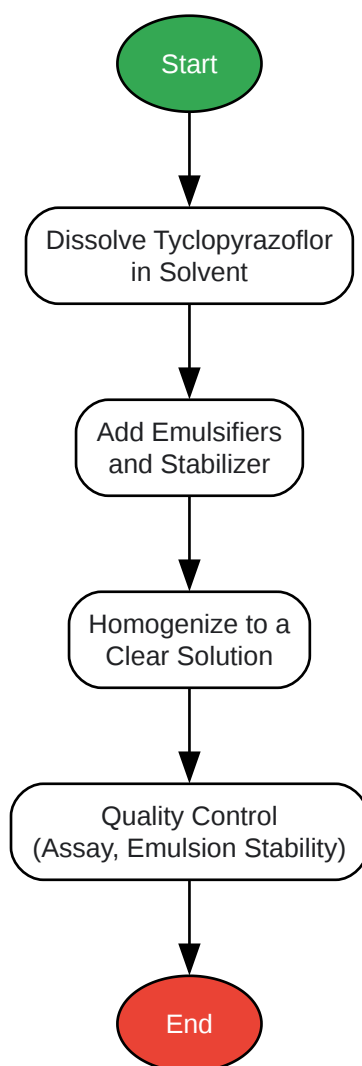
EC formulations contain the active ingredient dissolved in a water-immiscible solvent, along with emulsifiers that allow the concentrate to form a stable emulsion when diluted with water.

Table 3: Example Composition of a **Tylopyrazoflor** 20% EC Formulation

Component	Function	Concentration (w/v)
Tylopyrazoflor (98% technical grade)	Active Ingredient	20.4%
Aromatic Solvent (e.g., Solvesso™ 150)	Solvent	60.0%
Anionic Emulsifier (e.g., Calcium Dodecylbenzenesulfonate)	Emulsifier	5.0%
Non-ionic Emulsifier (e.g., Ethoxylated Castor Oil)	Emulsifier	10.0%
Stabilizer (e.g., Epoxidized Soybean Oil)	Stabilizer	4.6%

#### Protocol for EC Formulation Preparation:

- **Dissolution of Active Ingredient:** In a jacketed mixing vessel, dissolve the **Tylopyrazoflor** technical powder in the aromatic solvent. Gentle heating (40-50°C) may be applied to facilitate dissolution.
- **Addition of Emulsifiers and Stabilizer:** Once the active ingredient is completely dissolved, add the anionic and non-ionic emulsifiers, and the stabilizer to the mixture.
- **Homogenization:** Stir the mixture until a clear, homogeneous solution is obtained.
- **Quality Control:** Perform quality control tests, including active ingredient content, emulsion stability, and flash point.



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Workflow for Emulsifiable Concentrate (EC) formulation.

## Efficacy Evaluation Protocols

The efficacy of **Tyclopyrazoflor** formulations should be evaluated against target pests under both laboratory and field conditions.

## Laboratory Bioassays

Laboratory bioassays are essential for determining the intrinsic activity of the formulation and for establishing dose-response relationships.

Target Pests:

- Cotton Aphid (*Aphis gossypii*)
- Sweetpotato Whitefly (*Bemisia tabaci*)

Protocol for Leaf-Dip Bioassay (for Aphids and Whiteflies):

- Preparation of Test Solutions: Prepare a series of dilutions of the **Tyclopyrazoflor** formulation in water containing a non-ionic surfactant (e.g., 0.01% Triton X-100).
- Leaf Treatment: Dip cotton or other suitable host plant leaves into the test solutions for 10-15 seconds and allow them to air dry. A control group should be dipped in water with surfactant only.
- Insect Infestation: Place the treated leaves in petri dishes containing a moist filter paper. Introduce a known number of adult aphids or whiteflies (e.g., 20-30) into each petri dish.
- Incubation: Maintain the petri dishes under controlled conditions (e.g.,  $25 \pm 2^{\circ}\text{C}$ ,  $60 \pm 10\%$  RH, and a 16:8 h light:dark photoperiod).
- Mortality Assessment: Assess insect mortality at 24, 48, and 72 hours after treatment. Insects that are unable to move when gently prodded with a fine brush are considered dead.
- Data Analysis: Correct for control mortality using Abbott's formula. Calculate the  $\text{LC}_{50}$  and  $\text{LC}_{90}$  values using probit analysis.

Table 4: Hypothetical Dose-Response Data for **Tyclopyrazoflor** against *Aphis gossypii* and *Bemisia tabaci*

Target Pest	Formulation Type	LC <sub>50</sub> (mg a.i./L)	95% Confidence Interval	LC <sub>90</sub> (mg a.i./L)	95% Confidence Interval
Aphis gossypii	100 g/L SC	1.5	(1.2 - 1.8)	5.2	(4.5 - 6.0)
Aphis gossypii	20% EC	1.2	(1.0 - 1.5)	4.8	(4.1 - 5.6)
Bemisia tabaci	100 g/L SC	2.8	(2.4 - 3.3)	9.5	(8.2 - 11.0)
Bemisia tabaci	20% EC	2.5	(2.1 - 2.9)	8.9	(7.7 - 10.3)

Note: The data in this table is hypothetical and should be determined experimentally.

## Field Trials

Field trials are necessary to evaluate the performance of the formulation under real-world agricultural conditions.

Protocol for Field Efficacy Trial:

- **Experimental Design:** Select a suitable field with a natural infestation of the target pest(s). Use a randomized complete block design with a minimum of four replications.
- **Plot Size:** Individual plots should be of a size that allows for representative application and sampling (e.g., 5m x 10m).
- **Treatments:** Include different application rates of the **Tyclopyrazoflor** formulation, a standard commercial insecticide as a positive control, and an untreated control.
- **Application:** Apply the treatments using a calibrated sprayer that simulates commercial application methods. Ensure thorough coverage of the crop canopy.
- **Sampling:** Collect pre-treatment and post-treatment samples at regular intervals (e.g., 1, 3, 7, and 14 days after application). For aphids and whiteflies, randomly select a specified

number of leaves per plot and count the number of live insects.

- **Data Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the effect of the treatments on the pest population. Calculate the percentage of pest control for each treatment relative to the untreated control.

## Analytical Methods for Quality Control and Residue Analysis

Accurate and reliable analytical methods are crucial for the quality control of **Tylopyrazoflor** formulations and for monitoring its residues in environmental and crop samples.

Table 5: Analytical Methods for **Tylopyrazoflor**

Analysis Type	Analytical Technique	Sample Preparation	Key Parameters
Formulation Quality Control	High-Performance Liquid Chromatography (HPLC) with UV detection	Dilution with a suitable solvent (e.g., acetonitrile)	Retention time, peak area, external standard calibration
Residue Analysis in Crops	Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)	QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction	Precursor and product ion masses, retention time, matrix-matched calibration
Residue Analysis in Soil and Water	LC-MS/MS	Solid-phase extraction (SPE) for water; solvent extraction for soil	Precursor and product ion masses, retention time, matrix-matched calibration

## Conclusion

**Tylopyrazoflor** is a promising new insecticide with a novel mode of action. The formulation and application protocols provided in this document offer a framework for researchers and

scientists to develop and evaluate effective **Tyclopyrazoflor**-based products for the management of key agricultural pests. Further research is warranted to optimize formulations for specific crops and to fully elucidate the downstream effects of TRPV channel modulation in insects.

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